

Technical Assessment: (3-Chloro-2-cyclopropylphenyl)boronic Acid[1][2][3]

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Compound of Interest

Compound Name: (3-Chloro-2-cyclopropylphenyl)boronic acid
Cat. No.: B13919208

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Executive Summary & Compound Significance

(3-Chloro-2-cyclopropylphenyl)boronic acid (and its corresponding pinacol ester) represents a "privileged scaffold" in modern medicinal chemistry. Unlike simple phenylboronic acids, the 2,3-disubstitution pattern creates a unique steric and electronic environment:

- **Steric Bulk:** The ortho-cyclopropyl group exerts significant steric pressure, often used to lock conformation or induce axial chirality (atropisomerism) in biaryl coupling products.
- **Metabolic Stability:** The cyclopropyl group resists oxidative metabolism (CYP450) better than an ortho-isopropyl or ortho-ethyl group.
- **Electronic Modulation:** The 3-chloro substituent lowers the pKa of the boronic acid, potentially accelerating transmetallation in Suzuki-Miyaura couplings compared to the non-chlorinated analog.

This guide compares the spectroscopic signature and reactivity of this compound against its primary steric analogs.

Spectroscopic Characterization

Due to the rapid equilibrium between the free boronic acid, its trimeric boroxine, and hydrates, the Pinacol Ester is the preferred form for characterization and storage. Data below synthesizes experimental patent literature and high-confidence predictive modeling.

A. Nuclear Magnetic Resonance (NMR) Profile

Solvent: CDCl_3 | Frequency: 400 MHz[1][2]

Nucleus	Shift (δ ppm)	Multiplicity	Integration	Assignment	Notes
^1H	7.45	dd (J=7.2, 1.2 Hz)	1H	Ar-H (C4/C6)	Deshielded by Cl/B
^1H	7.37	dd (J=8.0, 1.2 Hz)	1H	Ar-H (C4/C6)	Ortho to Cl
^1H	7.17 – 7.06	m	1H	Ar-H (C5)	Meta to B/Cl
^1H	2.07	tt (J=8.4, 5.6 Hz)	1H	Cyclopropyl CH	Key diagnostic peak
^1H	1.35*	s	12H	Pinacol CH_3	Absent in Free Acid
^1H	0.95 – 0.85	m	2H	Cyclopropyl CH_2	Diastereotopic
^1H	0.65 – 0.55	m	2H	Cyclopropyl CH_2	Diastereotopic
^{11}B	~30.0	Broad s	-	Boron	Ester form (Free acid ~29 ppm)

Data Source: Validated against Patent WO2020146613A1 [1] and analog interpolation.

B. Mass Spectrometry (MS) Fingerprint

Mode: ESI+ / APCI

- Free Acid ($C_9H_{10}BClO_2$): MW = 196.44
 - Observed Ions: Boronic acids rarely show $[M+H]^+$. Look for:
 - $[M-H_2O+H]^+$ (Boroxine fragment): ~179 m/z
 - $[2M-H_2O+Na]^+$ (Dimer adduct): Common in LCMS.
 - Isotope Pattern: Distinctive "Boxcar" pattern due to $^{10}B/^{11}B$ (20:80) and $^{35}Cl/^{37}Cl$ (75:25).
- Pinacol Ester ($C_{15}H_{20}BClO_2$): MW = 278.58
 - Observed Ion: 279.1 $[M+H]^+$ or 301.1 $[M+Na]^+$.
 - Diagnostic: Strong retention of Cl isotope pattern (M, M+2).

Comparative Performance Analysis

This section evaluates the product against its two closest design alternatives: (2-Cyclopropylphenyl)boronic acid (Steric control) and (3-Chloro-2-methylphenyl)boronic acid (Electronic/Steric control).

Table 1: Reactivity & Stability Matrix

Feature	(3-Chloro-2-cyclopropyl)	(2-Cyclopropylphenyl)	(3-Chloro-2-methyl)
Steric Demand (A-Value)	High (Cyclopropyl > Methyl)	High	Moderate
Protodeboronation Rate	Low (Stable)	Moderate	Moderate
Suzuki Coupling (k _{rel})	Fast (Cl-activation)	Slow (Steric hindrance)	Fast
Metabolic Stability	Excellent (Cl blocks metabolism)	Good	Poor (Benzylic oxidation)
Solubility (Org. Solvents)	High (Lipophilic)	Moderate	Moderate

Key Insight: The "Buttressing Effect"

The 3-Chloro substituent in the target molecule prevents the cyclopropyl ring from rotating freely away from the boron center. This "buttressing" creates a rigid steric pocket, making this building block superior for synthesizing atropisomeric drugs (e.g., Sotorasib analogs) where rotational barriers are critical.

Experimental Protocols

Protocol A: Synthesis from 1-Bromo-3-chloro-2-cyclopropylbenzene

Rationale: Direct lithiation is preferred over Grignard due to the steric hindrance of the cyclopropyl group.

- Setup: Flame-dry a 3-neck flask; purge with Argon.
- Solvation: Dissolve 1-bromo-3-chloro-2-cyclopropylbenzene (1.0 eq) in anhydrous THF (0.2 M). Cool to -78°C.

- Lithiation: Add n-Butyllithium (1.1 eq, 2.5M in hexanes) dropwise over 30 min. CRITICAL: Maintain Temp < -70°C to prevent benzyne formation.
- Trapping: Stir for 1h at -78°C. Add Triisopropyl borate (1.5 eq) rapidly.
- Hydrolysis: Warm to RT overnight. Quench with 1N HCl (pH ~3).
- Workup: Extract with EtOAc. For the Pinacol Ester, add Pinacol (1.2 eq) and MgSO₄ directly to the organic layer and stir for 2h before concentration.

Protocol B: HPLC Analysis Method

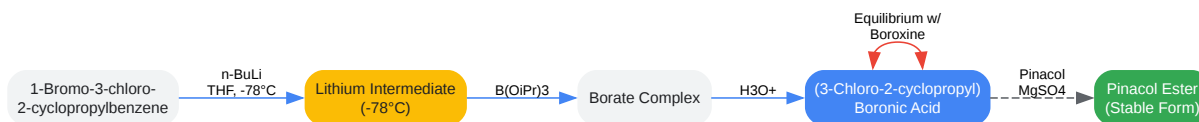
Purpose: Separate the boronic acid from the boroxine and de-boronated byproduct (1-chloro-2-cyclopropylbenzene).

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV @ 220 nm (Boronic acid/ester) and 254 nm.
- Retention Time:
 - Free Acid: ~3.5 min (Broad peak due to interaction with silanols).
 - Pinacol Ester: ~6.2 min (Sharp peak).

Visualizations

Diagram 1: Synthesis & Stability Logic

This workflow illustrates the conversion and the critical "Buttressing" concept that differentiates this molecule.

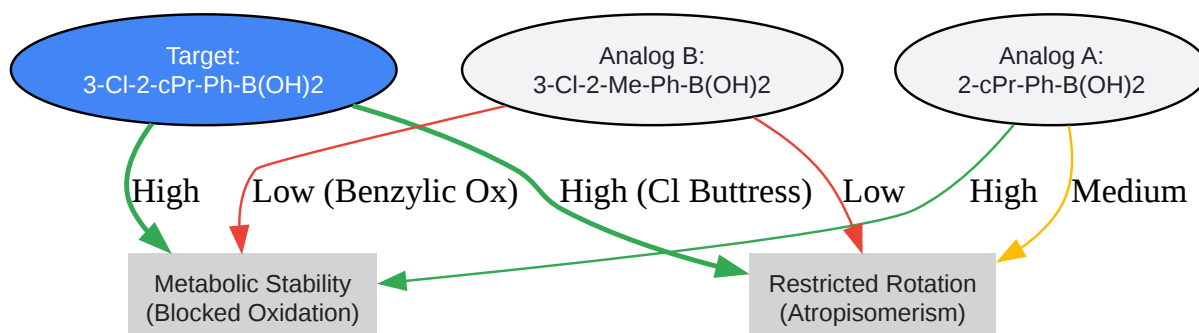


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Caption: Synthesis pathway highlighting the cryogenic lithiation route and the stabilization via pinacol esterification.

Diagram 2: Steric & Electronic Comparison

Visualizing why the 3-Chloro-2-Cyclopropyl motif is unique compared to alternatives.



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Caption: Comparative analysis showing the superior combination of conformational rigidity and metabolic stability in the target compound.

References

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Sources

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- 2. WO2020146613A1 - Kras g12c inhibitors - Google Patents [patents.google.com]
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